

A Comprehensive Technical Guide to the Melting Point of 2-Naphthyl Methacrylate Crystals

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Compound of Interest

Compound Name: 2-Naphthyl methacrylate

Cat. No.: B084513

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This technical guide provides an in-depth analysis of the melting point of **2-Naphthyl methacrylate**, a key monomer in the development of advanced polymers. Aimed at researchers, scientists, and professionals in drug development and materials science, this document outlines the physicochemical properties, experimental protocols for melting point determination, and the synthesis pathway of this compound.

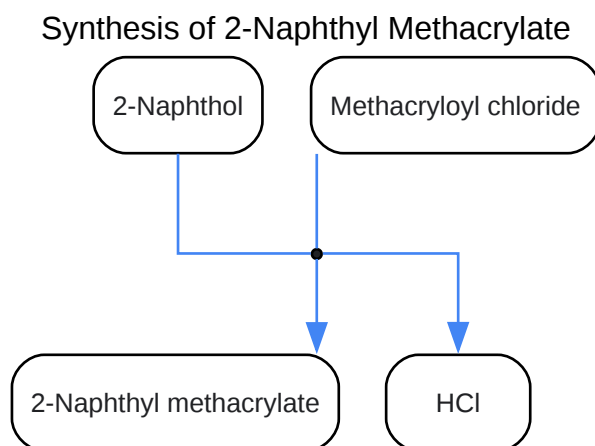
Physicochemical Properties of 2-Naphthyl Methacrylate

2-Naphthyl methacrylate is a solid, crystalline organic compound at standard conditions.^[1] Its key properties are summarized in the table below, providing a quantitative overview for easy reference. The melting point is a critical parameter for its application in polymerization processes and for the characterization of its purity.

Property	Value	Reference
Melting Point	62-64 °C	[1]
Molecular Formula	C ₁₄ H ₁₂ O ₂	[1]
Molecular Weight	212.24 g/mol	[1][2]
CAS Number	10475-46-4	[1]
Appearance	Colorless crystals / Solid	[1][3]
Excitation Maximum	285 nm	[3]
Emission Maximum	345 nm	[3]

Synthesis of 2-Naphthyl Methacrylate

The synthesis of **2-Naphthyl methacrylate** is crucial for its application in polymer chemistry. A common and effective method for its preparation is through the esterification reaction of 2-naphthol with methacryloyl chloride.[4] This reaction is a logical relationship that can be visualized to understand the formation of the monomer.



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Synthesis of 2-Naphthyl Methacrylate

Experimental Protocol for Melting Point Determination

The determination of the melting point of **2-Naphthyl methacrylate** crystals is a fundamental procedure for verifying its purity. A precise and reproducible method is essential for quality control in research and industrial settings.

Principle

The melting point of a crystalline solid is the temperature at which it transitions from the solid to the liquid phase. For a pure substance, this transition occurs over a narrow temperature range. Impurities typically depress and broaden the melting point range.^[5]

Materials and Apparatus

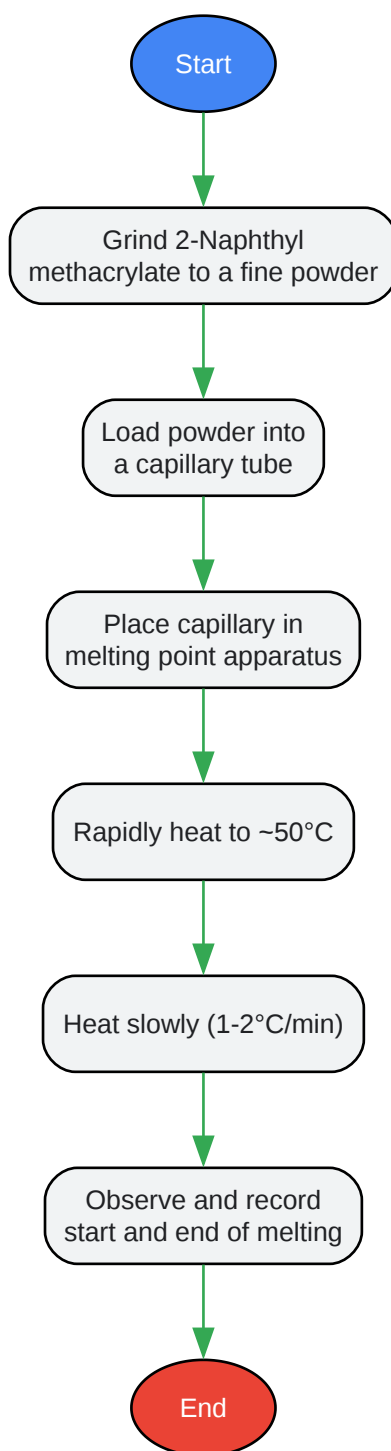
- **2-Naphthyl methacrylate** crystals
- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula
- Thermometer (calibrated)

Procedure

- **Sample Preparation:** A small amount of **2-Naphthyl methacrylate** crystals is placed in a clean, dry mortar and gently ground into a fine powder. This ensures uniform heating within the capillary tube.^[5]
- **Capillary Tube Loading:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently on a hard surface to pack the powder into the sealed end. The sample height in the capillary should be approximately 2-3 mm.

- Apparatus Setup: The loaded capillary tube is placed into the heating block of the melting point apparatus. The thermometer is positioned to ensure the bulb is level with the sample.
- Heating and Observation:
 - The sample is heated rapidly to a temperature approximately 10-15°C below the expected melting point of 62°C.
 - The heating rate is then reduced to 1-2°C per minute to allow for thermal equilibrium.
 - The sample is observed carefully through the magnifying lens.
- Data Recording:
 - The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
 - The temperature at which the last crystal melts is recorded as the end of the melting range.
 - The procedure should be repeated at least twice to ensure reproducibility.

The following diagram illustrates the experimental workflow for determining the melting point of **2-Naphthyl methacrylate**.



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Melting Point Determination Workflow

Applications and Significance

The precise melting point of **2-Naphthyl methacrylate** is indicative of its high purity, which is essential for its use as a monomer. Polymers derived from **2-Naphthyl methacrylate**, such as poly(**2-Naphthyl methacrylate**), exhibit desirable properties including high refractive index, UV resistance, and enhanced thermal stability.[3] These characteristics make them valuable in the manufacturing of optical lenses, specialty coatings, and electronic materials.[3][6] The fluorescent nature of the naphthyl group also lends itself to applications in scintillators and other optoelectronic devices.[6]

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